

Comparative Stability Profiling: 5-Bromo-2-methoxy-N,N-dimethylnicotinamide

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Compound of Interest

Compound Name: 5-bromo-2-methoxy-N,N-dimethylnicotinamide

CAS No.: 1072854-96-6

Cat. No.: B1359842

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vs. Halogenated Analogues in Drug Synthesis

Executive Summary

5-bromo-2-methoxy-N,N-dimethylnicotinamide (hereafter referred to as BMD-Nic) serves as a critical intermediate in the synthesis of kinase inhibitors and agrochemicals. Its stability profile is defined by a dichotomy: it exhibits superior resistance to nucleophilic attack compared to its 2-chloro analogue, yet it possesses a specific vulnerability to acid-catalyzed

-demethylation.

Verdict: BMD-Nic is the preferred storage intermediate over the 2-chloro analogue due to lower moisture sensitivity, provided it is protected from UV light and acidic environments.

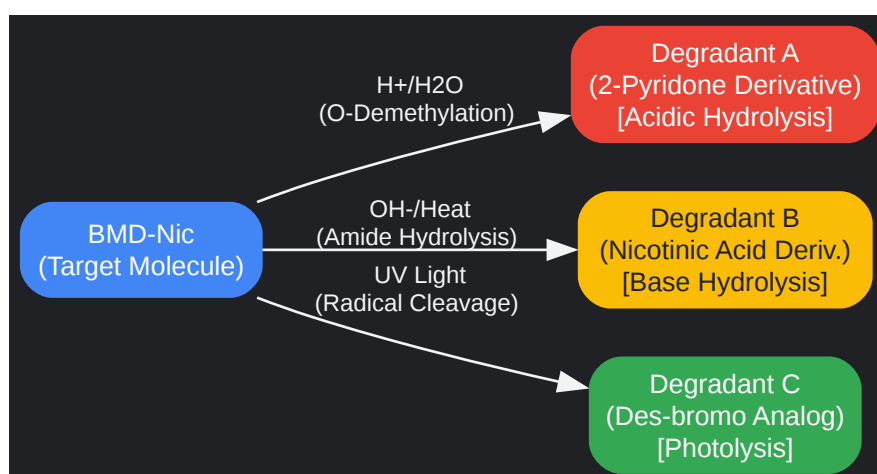
Molecular Vulnerability Assessment

To understand the stability of BMD-Nic, we must deconstruct its electronic environment. The molecule contains three conflicting functional groups:[1][2]

- **2-Methoxy Group (The Weak Link):** While generally stable in base, the 2-methoxy pyridine motif is susceptible to acid-catalyzed hydrolysis. Protonation of the ring nitrogen increases the electrophilicity at C2, facilitating nucleophilic attack by water to release methanol and tautomerize to the thermodynamically stable 2-pyridone.
- **N,N-Dimethylamide:** This group is sterically hindered and electronically deactivated by the pyridine ring, making it robust against hydrolysis compared to esters, but it will eventually hydrolyze to the carboxylic acid under forcing conditions ($\text{pH} < 2$ or $\text{pH} > 12$, $>60^\circ\text{C}$).
- **5-Bromine:** A handle for cross-coupling (Suzuki/Buchwald). Its primary instability risk is photolytic debromination (homolytic cleavage) under UV exposure.

The "Pyridone Trap"

The most critical instability pathway for researchers to monitor is the conversion to the 2-pyridone derivative. Unlike standard amide hydrolysis, this reaction is irreversible and significantly alters the solubility profile of the material.



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Figure 1: Primary degradation pathways. Note that Acidic conditions favor Path A (Red), while Basic conditions favor Path B (Yellow).

Comparative Performance Analysis

The following table contrasts BMD-Nic with its two most common functional alternatives in synthesis: the 2-Chloro analogue (more reactive precursor) and the Carboxylic Acid (hydrolysis

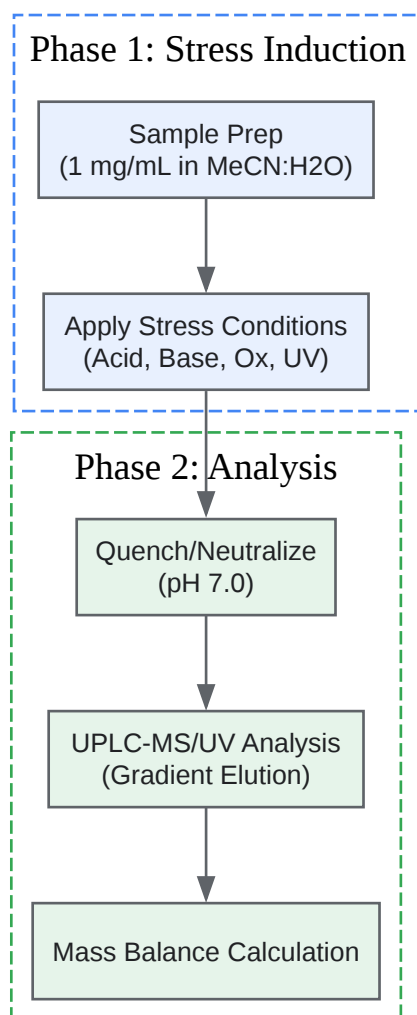
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Feature	BMD-Nic (Target)	2-Chloro Analogue (Alternative A)	Acid Form (Alternative B)
Structure	2-OMe, 3-CONMe ₂	2-Cl, 3-CONMe ₂	2-OMe, 3-COOH
Primary Utility	Stable Intermediate / Pharmacophore	Reactive Electrophile ()	Precursor / Degradant
Moisture Stability	High. Stable at ambient humidity.	Low. Hydrolyzes to 2-OH form slowly in moist air.	High. Forms dimers/hydrates.
Acid Stability	Poor. Demethylates to pyridone < pH 4.	Moderate. Protonation stabilizes Cl retention.	Moderate. Decarboxylation possible at high T.
Base Stability	Good. Resistant to mild nucleophiles.	Poor. Rapid with OH ⁻ or amines.	High. Forms stable carboxylate salt.
Photostability	Moderate. Br-C bond is labile.	Moderate. Cl-C bond is stronger than Br-C.	High.
Storage Rec.	Amber glass, Desiccated, RT.	Freezer (-20°C), Inert atm.	RT, Standard container.

Experimental Protocols: Stability Assessment

To validate the stability of BMD-Nic in your specific formulation or reaction mixture, perform this Forced Degradation Study (adapted from ICH Q1A).

Workflow Diagram



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Figure 2: Step-by-step workflow for forced degradation assessment.

Detailed Methodology

1. Sample Preparation: Prepare a 1.0 mg/mL stock solution of BMD-Nic in Acetonitrile (MeCN). Avoid Methanol to prevent trans-esterification/etherification artifacts.

2. Stress Conditions:

- Acid Stress (The Critical Test):
 - Mix 1 mL Stock + 1 mL 1N HCl.

- Incubate at 60°C for 4 hours.
- Expectation: Appearance of Degradant A (2-pyridone).
- Base Stress:
 - Mix 1 mL Stock + 1 mL 1N NaOH.
 - Incubate at 60°C for 4 hours.
 - Expectation: Appearance of Degradant B (Carboxylic acid).
- Oxidative Stress:
 - Mix 1 mL Stock + 1 mL 3%
.
 - RT for 24 hours.
 - Expectation: Potential N-oxide formation on the pyridine nitrogen (Mass +16).
- Photostability:
 - Expose solid sample (thin layer) to 1.2 million lux hours (ICH Q1B standard).
 - Expectation: Browning of solid; appearance of debrominated species.

3. Analytical Method (UPLC-UV-MS):

- Column: C18 Reverse Phase (e.g., Waters BEH C18), 1.7 μm .
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide).

Data Interpretation & Troubleshooting

When analyzing your chromatograms, use these field-proven insights to identify peaks.

Relative Retention Times (RRT)

Compound	Predicted RRT	Spectral Signature (MS)	Notes
2-Pyridone (Degradant A)	0.65 - 0.75	[M+H] ⁺ = 245/247	More polar due to H-bond donor (NH). Broad peak shape common.
Acid Form (Degradant B)	0.80 - 0.90	[M+H] ⁺ = 232/234	Peak tailing unless buffered.
BMD-Nic (Parent)	1.00	[M+H] ⁺ = 259/261	Distinct Br isotope pattern (1:1).
Debrominated (Degradant C)	0.40 - 0.50	[M+H] ⁺ = 181	Elutes early; loss of Br isotope pattern.

Scientist's Note: The "Ghost" Peak

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Warning: If you observe a small peak at RRT ~0.70 in your standard injection (non-stressed), check your diluent. If you dissolved the sample in an acidic diluent (e.g., 0.1% TFA) and let it sit in the autosampler for >12 hours, you are inducing on-column degradation. Always use neutral diluents (MeCN:Water) for this molecule.

References

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Sources

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